

Spectroscopic Showdown: A Comparative Analysis of Linagliptin and its Hydroxymethyl Metabolite

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of pharmaceutical analysis, a thorough understanding of a drug molecule and its metabolites is paramount for ensuring safety and efficacy. This guide provides a detailed spectroscopic comparison of the dipeptidyl peptidase-4 (DPP-4) inhibitor, Linagliptin, and its potential metabolite, "**Hydroxy Methyl Linagliptin**." By examining their structural nuances through the lens of nuclear magnetic resonance (NMR), Fourier-transform infrared (FTIR) spectroscopy, and mass spectrometry (MS), this document aims to equip researchers with the foundational data necessary for identification, characterization, and quantification in complex biological matrices.

While extensive experimental data is available for the parent drug, Linagliptin, the spectroscopic properties of "**Hydroxy Methyl Linagliptin**" are less documented in publicly accessible literature. To facilitate a comprehensive comparison, this guide leverages predictive algorithms for the spectroscopic data of "**Hydroxy Methyl Linagliptin**," offering a robust theoretical baseline for researchers.

At a Glance: Key Spectroscopic Differences

The primary structural difference between Linagliptin and "**Hydroxy Methyl Linagliptin**" is the introduction of a hydroxymethyl group on the butynyl side chain of Linagliptin. This modification, while seemingly minor, induces notable shifts in their respective spectroscopic signatures.

- ^1H NMR: The presence of the additional methyl and hydroxyl protons in "**Hydroxy Methyl Linagliptin**" will introduce new signals, and the adjacent protons will exhibit altered chemical shifts and coupling patterns.
- ^{13}C NMR: The carbon atoms of the new hydroxymethyl group and the adjacent carbons will give rise to new signals in the ^{13}C NMR spectrum of the metabolite.
- FTIR: The O-H stretching vibration from the hydroxyl group in "**Hydroxy Methyl Linagliptin**" will be a key differentiating feature in its IR spectrum.
- Mass Spectrometry: The molecular weight of "**Hydroxy Methyl Linagliptin**" is higher than that of Linagliptin, resulting in a different molecular ion peak. The fragmentation patterns will also differ due to the presence of the hydroxyl group.

Quantitative Spectroscopic Data

The following tables summarize the experimental spectroscopic data for Linagliptin and the predicted data for "**Hydroxy Methyl Linagliptin**."

Table 1: ^1H NMR Data (Predicted for **Hydroxy Methyl Linagliptin**)

Assignment	Linagliptin Chemical Shift (ppm)	"Hydroxy Methyl Linagliptin" Predicted Chemical Shift (ppm)
Aromatic Protons	8.27 - 7.65 (m)	8.25 - 7.63 (m)
-CH ₃ (quinazolinone)	2.65 (s)	2.64 (s)
-CH ₂ - (quinazolinone)	5.32 (s)	5.30 (s)
-CH ₂ - (butynyl)	4.89 (q)	4.95 (m)
-CH ₃ (butynyl)	1.77 (t)	1.80 (s)
-CH- (piperidine)	3.65 (m)	3.68 (m)
-CH ₂ - (piperidine)	3.40 - 2.80 (m)	3.42 - 2.83 (m)
-NH ₂ (piperidine)	1.40 (br s)	1.42 (br s)
-CH ₂ OH (hydroxymethyl)	-	~4.1 (d)
-OH (hydroxymethyl)	-	~3.5 (t)
-CH ₃ (methyl on butenyl)	-	~1.7 (s)

Table 2: ¹³C NMR Data (Predicted for **Hydroxy Methyl Linagliptin**)

Assignment	Linagliptin Chemical Shift (ppm)	"Hydroxy Methyl Linagliptin" Predicted Chemical Shift (ppm)
Carbonyls (xanthine)	156.9, 153.8	157.0, 154.0
Aromatic/Heteroaromatic Carbons	162.1, 151.8, 148.5, 134.5, 129.2, 127.9, 125.7, 123.1, 115.6	162.3, 152.0, 148.7, 134.6, 129.4, 128.0, 125.9, 123.3, 115.8
-C≡C- (butynyl)	80.1, 74.5	-
>C=C< (butenyl)	-	~135, ~125
-CH ₂ - (quinazolinone)	47.9	48.0
Piperidine Carbons	55.1, 52.3, 49.8, 33.5, 28.7	55.3, 52.5, 50.0, 33.7, 28.9
-CH ₂ - (butynyl/butenyl)	35.8	~38
-CH ₃ (quinazolinone)	21.5	21.6
-CH ₃ (butynyl)	3.6	-
-CH ₂ OH (hydroxymethyl)	-	~65
-CH ₃ (methyl on butenyl)	-	~14

Table 3: FTIR Data

Assignment	Linagliptin Wavenumber (cm ⁻¹)	***Hydroxy Methyl Linagliptin" Predicted Wavenumber (cm ⁻¹) **
O-H Stretch (hydroxyl)	-	~3400 (broad)
N-H Stretch (amine)	3356	~3350
C-H Stretch (aromatic)	3100-3000	~3100-3000
C-H Stretch (aliphatic)	2922, 2848	~2960, ~2870
C≡C Stretch (alkyne)	2233	-
C=O Stretch (carbonyl)	1697, 1652	~1700, ~1655
C=N, C=C Stretch (aromatic)	1605, 1575, 1541	~1600, ~1570, ~1540
C-N Stretch	1398, 1347	~1400, ~1350

Table 4: Mass Spectrometry Data

Parameter	Linagliptin	"Hydroxy Methyl Linagliptin" (Predicted)
Molecular Formula	C ₂₅ H ₂₈ N ₈ O ₂	C ₂₇ H ₃₄ N ₈ O ₃
Molecular Weight	472.54 g/mol	518.61 g/mol
[M+H] ⁺ Ion	m/z 473.23	m/z 519.27
Key Fragment Ions	m/z 403, 305, 158	m/z 501 (loss of H ₂ O), m/z 449, m/z 305, m/z 158

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments cited in this guide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A high-resolution NMR spectrometer (e.g., Bruker Avance series or equivalent) operating at a proton frequency of 400 MHz or higher.
- Sample Preparation: Approximately 5-10 mg of the analyte (Linagliptin or "**Hydroxy Methyl Linagliptin**") is dissolved in 0.6-0.7 mL of a deuterated solvent, typically Deuterated Dimethyl Sulfoxide (DMSO- d_6) or Deuterated Chloroform ($CDCl_3$). Tetramethylsilane (TMS) is used as an internal standard (0 ppm).
- 1H NMR Acquisition:
 - Pulse Program: A standard single-pulse experiment (e.g., 'zg30').
 - Number of Scans: 16 to 64 scans, depending on the sample concentration.
 - Spectral Width: A spectral width of approximately 16 ppm, centered around 6 ppm.
 - Relaxation Delay: A relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Pulse Program: A proton-decoupled ^{13}C experiment (e.g., 'zgpg30').
 - Number of Scans: 1024 to 4096 scans, due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
 - Spectral Width: A spectral width of approximately 250 ppm, centered around 125 ppm.
 - Relaxation Delay: A relaxation delay of 2-5 seconds.
- Data Processing: The acquired Free Induction Decays (FIDs) are Fourier transformed, phase-corrected, and baseline-corrected using appropriate NMR software (e.g., TopSpin, Mnova). Chemical shifts are referenced to TMS.

Fourier-Transform Infrared (FTIR) Spectroscopy

- Instrumentation: A benchtop FTIR spectrometer equipped with a Universal Attenuated Total Reflectance (UATR) accessory.

- **Sample Preparation:** A small amount of the solid sample is placed directly onto the diamond crystal of the UATR accessory.
- **Data Acquisition:**
 - **Spectral Range:** 4000 to 400 cm^{-1} .
 - **Resolution:** 4 cm^{-1} .
 - **Number of Scans:** 16 to 32 scans are co-added to improve the signal-to-noise ratio.
 - A background spectrum of the clean diamond crystal is recorded prior to the sample measurement and automatically subtracted from the sample spectrum.
- **Data Analysis:** The resulting infrared spectrum is analyzed to identify characteristic absorption bands corresponding to the functional groups present in the molecule.

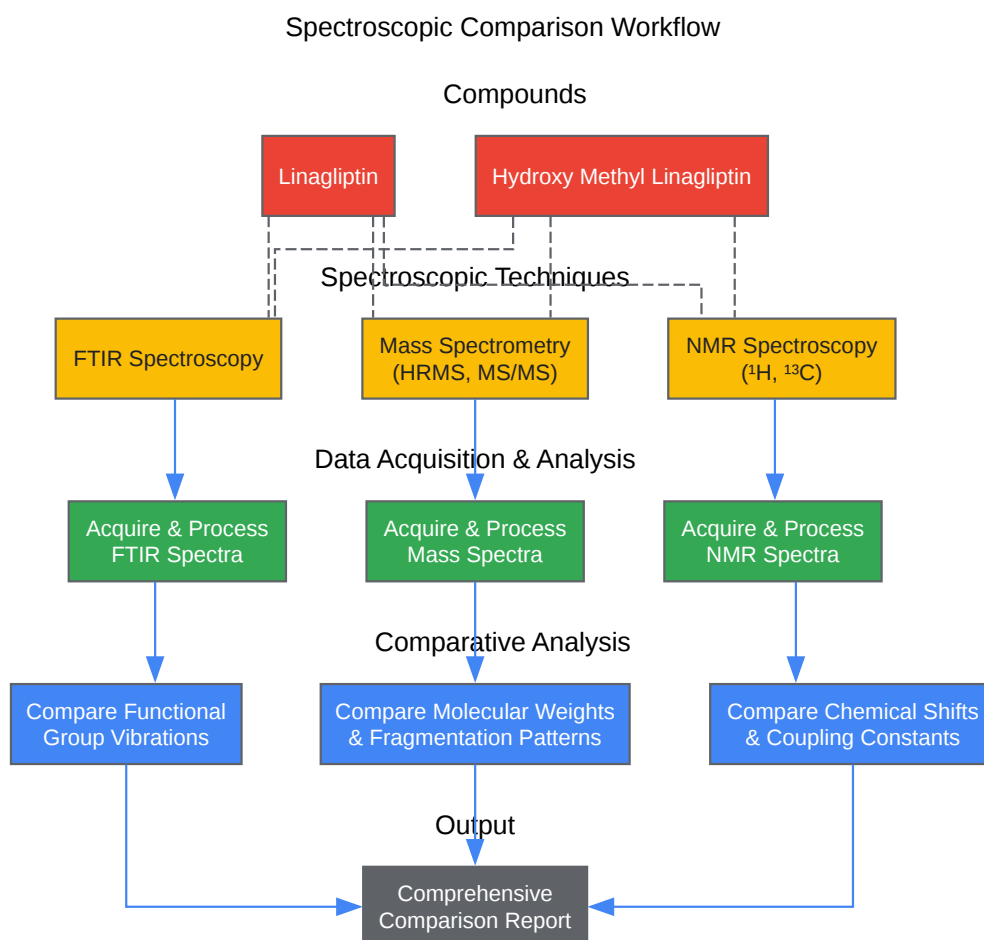
High-Resolution Mass Spectrometry (HRMS)

- **Instrumentation:** A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap mass spectrometer, coupled to a liquid chromatography (LC) system.
- **Sample Preparation:** A dilute solution of the analyte (1-10 $\mu\text{g/mL}$) is prepared in a suitable solvent mixture, typically acetonitrile/water with 0.1% formic acid to promote ionization.
- **Chromatographic Separation (if required):**
 - **Column:** A C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 μm).
 - **Mobile Phase:** A gradient elution using water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - **Flow Rate:** 0.2-0.4 mL/min.
- **Mass Spectrometry Conditions:**
 - **Ionization Mode:** Electrospray Ionization (ESI) in positive ion mode is typically used.
 - **Mass Range:** A scan range of m/z 100-1000.

- Capillary Voltage: 3-4 kV.
- Source Temperature: 120-150 °C.
- Desolvation Gas Flow: 600-800 L/hr.
- MS/MS Fragmentation: For structural elucidation, tandem mass spectrometry (MS/MS) is performed. The precursor ion of interest (e.g., the $[M+H]^+$ ion) is isolated and fragmented using collision-induced dissociation (CID) with argon or nitrogen gas. The resulting product ion spectrum provides information about the molecular structure.

Visualizing the Workflow

The following diagram illustrates the general workflow for a spectroscopic comparison of two related pharmaceutical compounds.



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Caption: General workflow for the spectroscopic comparison of two related compounds.

This guide provides a foundational spectroscopic comparison between Linagliptin and its hydroxymethyl derivative. While the data for "**Hydroxy Methyl Linagliptin**" is predictive, it offers valuable insights for researchers undertaking the empirical analysis of this compound.

The provided experimental protocols serve as a robust starting point for developing and validating analytical methods for these and other related small molecules.

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